

## Eco-Friendly Water-Repellent Finishing for Textiles: Application Notes and Protocols

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### Compound Focus: Silanetriol, octyl-

CAS No.: 31176-12-2

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## Introduction and Background

The global phase-out of per- and poly-fluoroalkyl substances (PFAS) has created an urgent need for high-performance, durable, and eco-friendly water-repellent finishes for textiles [1]. Conventional PFAS-based chemistries face increasing regulatory restrictions worldwide, including California's Safer Clothes and Textiles Act (AB 1817) banning PFAS-treated textiles from January 2025, and France outlawing PFASs in consumer clothing and footwear from 2026 [1]. This regulatory landscape has accelerated research into fluorine-free alternatives that match the performance of legacy chemistries while minimizing environmental impact.

Sol-gel synthesis has emerged as a promising approach for developing hybrid organic-inorganic coatings that confer excellent water repellency to textiles [1] [2]. The process involves the hydrolysis and condensation of silane precursors to form a nanostructured layer on fiber surfaces, creating the micro-roughness and low surface energy required for hydrophobicity [3] [2]. This technology is particularly valuable because it provides a sustainable, industrially scalable route to high-performance finishes compatible with both natural and synthetic fibers [1].

## Chemical Principles and Formulation

### 2.1 Chemical Composition

The sol-gel process for textile water repellency typically utilizes triethoxy(octyl)silane (OS) as the primary precursor, which can be combined with amino-terminated polydimethylsiloxane (APT-PDMS) aqueous

dispersion to create a hybrid organic-inorganic coating system [1]. The octyl groups (C8) provide low surface energy, while the silane backbone enables strong adhesion to textile substrates through the formation of Si-O-Cellulose or Si-O-Si bonds.

The sol-gel chemistry proceeds through two principal reactions:

- **Hydrolysis:**  $\equiv\text{Si-OR} + \text{H}_2\text{O} \rightarrow \equiv\text{Si-OH} + \text{ROH}$
- **Condensation:**  $\equiv\text{Si-OH} + \equiv\text{Si-OH} \rightarrow \equiv\text{Si-O-Si}\equiv + \text{H}_2\text{O}$  or  $\equiv\text{Si-OR} + \equiv\text{Si-OH} \rightarrow \equiv\text{Si-O-Si}\equiv + \text{ROH}$  [2]

These reactions are influenced by critical parameters including pH, water-to-alkoxide ratio, catalyst type, and reaction temperature [2]. Under acidic conditions ( $\text{pH} < 5$ ), hydrolysis dominates over condensation, resulting in linear chain-like structures. Under basic conditions ( $\text{pH} > 7$ ), condensation accelerates, producing highly branched three-dimensional networks [2].

## 2.2 Role of Key Components

- **Octylsilane:** Provides hydrophobic character through non-hydrolyzable alkyl chains that orient outward from the fiber surface, creating a low-energy barrier [1] [2].
- **Amino-functionalized polydimethylsiloxane (APT-PDMS):** Enhances flexibility, durability, and adhesion of the coating while maintaining a soft fabric handle [1].
- **Tetraethyl orthosilicate (TEOS):** Serves as a cross-linking agent with four hydrolyzable ethoxy groups that strengthen the silica network [2].
- **Methyltriethoxysilane (MTES):** Used to modify the network structure, reducing crack formation during drying by suppressing condensation reactions [2].

# Experimental Protocols

## 3.1 Sol Preparation and Synthesis

### Materials:

- Triethoxy(octyl)silane (OS)
- Amino-terminated polydimethylsiloxane (APT-PDMS) aqueous dispersion
- Ethanol ( $\geq 99\%$ )
- Ammonia solution (25%) or hydrochloric acid (37%) for pH adjustment
- Deionized water

### Synthesis Procedure:

- **Pre-hydrolysis of OS:** Prepare a solution with molar ratios OS:EtOH:H<sub>2</sub>O = 1:20:5. Adjust pH to 4 using HCl with continuous stirring for 60 minutes at room temperature [2].
- **Main Sol Preparation:**
  - Combine APT-PDMS dispersion with ethanol and water (approximately 30:60:10 by volume).
  - Adjust pH to 8 using ammonia solution [1] [2].
  - Slowly add the pre-hydrolyzed OS solution to the APT-PDMS dispersion with vigorous stirring.
  - Continue stirring for 2-4 hours until a homogeneous sol is formed.
- **Sol Aging:** Allow the sol to age for 24 hours at room temperature before application to ensure complete hydrolysis and pre-condensation [1].

#### Critical Parameters:

- **pH:** Acidic pre-hydrolysis (pH ≈ 4) followed by basic condensation (pH ≈ 8) optimizes network formation [2].
- **Water content:** Near-stoichiometric water-to-alkoxide ratio minimizes structural stress and crack formation [2].
- **Temperature:** Maintain at 25±2°C throughout synthesis for reproducible results [1].

#### 3.2 Textile Substrate Preparation

**Materials:** Plain-weave cotton and/or polyester fabrics

#### Preparation Steps:

- **Scouring:** Treat fabrics with 2% non-ionic detergent solution at 60°C for 30 minutes to remove manufacturing residues.
- **Rinsing:** Thoroughly rinse with deionized water until neutral pH.
- **Drying:** Oven dry at 80°C for 15 minutes [1].

#### 3.3 Coating Application

#### Pad-Dry-Cure Method:

- **Immersion:** Immerse pre-weighed fabric samples in the prepared sol for 5 minutes at room temperature.
- **Padding:** Pass immersed fabrics through a padder with nip pressure adjusted to achieve 80±5% wet pick-up.
- **Drying:** Dry at 100°C for 3 minutes in a laboratory oven.

- **Curing:** Cure at 150°C for 3 minutes to complete condensation and network formation [1].

Table 1: Optimal Application Parameters for Different Fabric Types

Parameter	Cotton	Polyester
Sol Concentration	5% (w/w)	4% (w/w)
Immersion Time	5 minutes	5 minutes
Wet Pick-up	80%	75%
Drying Temperature	100°C	100°C
Curing Temperature	150°C	150°C
Curing Time	3 minutes	3 minutes

## Performance Characterization and Data

The performance of octylsilane-modified sol-gel treatments was rigorously evaluated using standardized textile testing methods, with results benchmarked against commercial fluorinated finishes [1].

Table 2: Water Repellency Performance Before and After Laundering

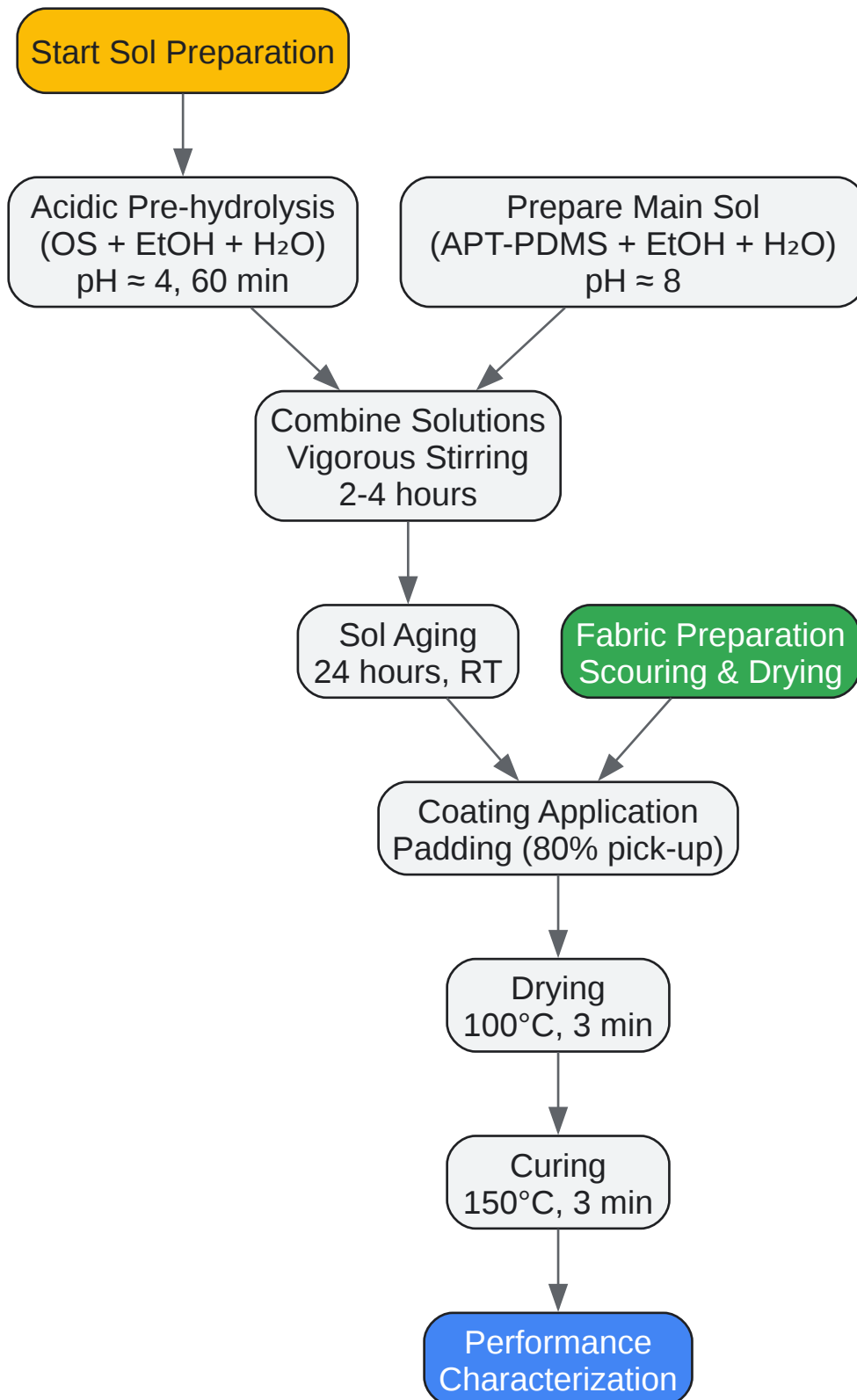
Test Parameter	Treated Cotton	Treated Polyester	Fluorinated Control
Initial Contact Angle	130°	145°	140°
Contact Angle After 5 Washes	125°	140°	135°
Initial Spray Rating (ISO 4920)	5/5	5/5	5/5
Spray Rating After 5 Washes	5/5	5/5	4/5
AATCC 193 Repellence Grade	7	7	7

Table 3: Durability and Comfort Properties

Property	Treated Cotton	Treated Polyester	Untreated Control
Bending Stiffness Increase	≤5%	≤5%	-
Water Vapor Permeability Loss	≤5%	≤5%	-
Abrasion Resistance	85% retention after 10,000 cycles	90% retention after 10,000 cycles	-

## Experimental Workflow

The following diagram illustrates the complete sol-gel finishing process from sol preparation to final characterization:



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## Optimization Guidelines and Troubleshooting

### 6.1 Critical Optimization Parameters

- **pH Control:** Maintain precise pH control at each stage - acidic (pH  $\approx$  4) for pre-hydrolysis to create linear structures, and basic (pH  $\approx$  8) for condensation to form 3D networks [2].
- **Precursor Ratios:** Optimize TEOS:OS ratio between 4:6 to 6:4 molar ratios to balance network density and hydrophobic character [2].
- **Thermal Processing:** Ensure gradual temperature ramping during curing to prevent rapid solvent evaporation and crack formation.

### 6.2 Common Issues and Solutions

- **Poor Durability:** Increase curing temperature or time to enhance cross-linking. Consider incorporating amino-functional silanes to improve adhesion.
- **Stiff Fabric Handle:** Reduce solid content in sol or incorporate flexible siloxanes like APT-PDMS [1].
- **Water Repellency Failure:** Verify alkyl chain length (C8 optimal), check substrate cleanliness, and ensure complete condensation during curing.

## Conclusion and Applications

Octylsilane-modified sol-gel finishing provides a viable, high-performance alternative to PFAS-based water-repellent treatments for textiles [1]. The technology offers excellent durability with  $\leq$ 5% loss of water vapor permeability and only marginal increases in bending stiffness, maintaining fabric comfort and breathability [1].

The applications extend across multiple sectors:

- **Outdoor and Technical Apparel:** Water-repellent jackets, pants, and protective gear
- **Military and Workwear:** Durable water repellency for demanding environments
- **Medical Textiles:** Fluid-resistant gowns and drapes
- **Automotive and Upholstery Fabrics:** Spill and stain resistance

The sol-gel process with octyl silanetriol represents a sustainable, industrially scalable approach that meets both performance requirements and evolving environmental regulations, positioning it as a key technology

for the next generation of functional textiles.

## References

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